Technical Guide: Synthesis and Characterization of 5-Hydroxy Omeprazole Sodium Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Hydroxy Omeprazole Sodium Salt*
CAS No.:	*1215629-45-0*
Cat. No.:	*B1140435*

Get Quote

Introduction & Metabolic Significance

5-Hydroxy Omeprazole (5-Hydroxymethylomeprazole) is the primary metabolite of the proton pump inhibitor Omeprazole, formed exclusively by CYP2C19.[1][2] Unlike the sulfone metabolite (formed by CYP3A4), the formation rate of 5-hydroxy omeprazole serves as a direct in vivo probe for CYP2C19 enzymatic activity.

The Sodium Salt form (CAS: 1215629-45-0) is preferred for analytical standards due to its enhanced solubility in aqueous mobile phases and improved stability compared to the free acid/base forms, which are susceptible to acid-catalyzed degradation.[1][2]

Metabolic Pathway Visualization

The following diagram illustrates the divergent metabolism of Omeprazole, highlighting the specificity of the 5-hydroxy pathway.

© 2026 BenchChem. All rights reserved.

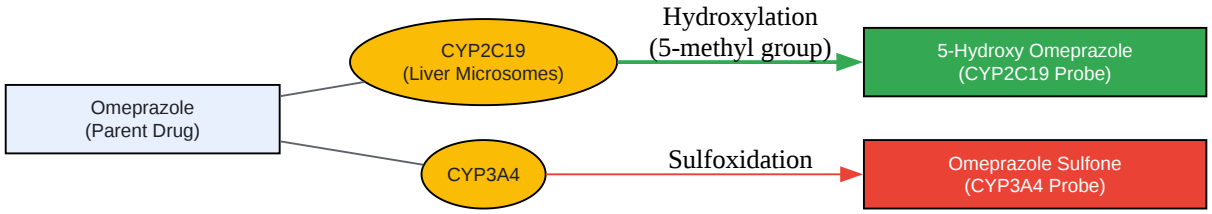

Figure 1: Divergent Metabolic Pathways of Omeprazole

Click to download full resolution via product page

[3][4]
Retrosynthetic Analysis & Strategy

Direct hydroxylation of Omeprazole is chemically non-selective. The authoritative synthetic route (Striela et al., Arkivoc 2016) utilizes a convergent approach: coupling a functionalized pyridine intermediate with a benzimidazole thiol, followed by controlled oxidation.

Key Challenges:

- Regioselectivity: Ensuring the hydroxyl group is exclusively on the 5-methyl of the pyridine ring.
- Oxidation Control: Stopping oxidation at the sulfoxide stage without over-oxidizing to the sulfone.
- Salt Formation: Stabilizing the acid-labile benzimidazole moiety.[1]

© 2026 BenchChem. All rights reserved.

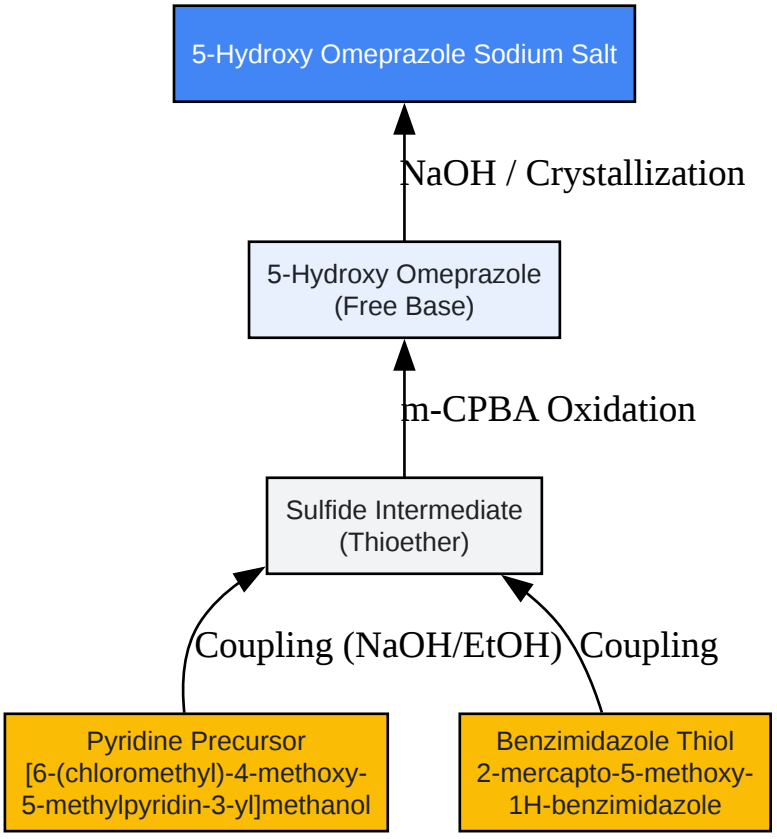

Figure 2: Retrosynthetic Strategy

Click to download full resolution via product page

Detailed Synthesis Protocol

Phase 1: Preparation of the Pyridine Precursor

Note: If the specific precursor [6-(chloromethyl)-4-methoxy-5-methylpyridin-3-yl]methanol is not commercially available, it is synthesized from 3,5-dimethyl-4-nitropyridine-N-oxide via sequential Boekelheide rearrangement and chlorination.[1][2]

Reagents:

- Precursor: [6-(chloromethyl)-4-methoxy-5-methylpyridin-3-yl]methanol (Compound A)[1][2]
- Reagent: 2-mercapto-5-methoxy-1H-benzimidazole (Compound B)[1][2][3]
- Solvent: Ethanol (95%), Dichloromethane (DCM)[2]

© 2026 BenchChem. All rights reserved.

- Base: Sodium Hydroxide (NaOH) pellets (99%)[2]

Phase 2: Thioether Coupling

This step links the pyridine and benzimidazole rings via a sulfide bridge.

- Dissolution: Dissolve 2-mercapto-5-methoxy-1H-benzimidazole (1.0 eq) in Ethanol (10 mL/g) containing NaOH (2.2 eq). Stir at room temperature until a clear solution forms.
- Addition: Add the pyridine precursor A (1.0 eq) dissolved in a minimal amount of Ethanol dropwise to the reaction mixture.
- Reflux: Heat the mixture to reflux (78°C) for 2–3 hours. Monitor reaction progress by TLC (DCM:MeOH 9:1).
- Workup:
  - Cool to room temperature.[4]
  - Evaporate ethanol under reduced pressure.
  - Resuspend the residue in water and extract with DCM (3x).
  - Dry organic layer over anhydrous

    and concentrate to yield the Sulfide Intermediate.
  - Validation: Mass Spec should show M+H corresponding to the sulfide (approx. 345 Da).

Phase 3: Controlled Oxidation (Sulfoxide Formation)

This is the critical step. Over-oxidation produces the sulfone impurity.

- Setup: Dissolve the Sulfide Intermediate (from Phase 2) in DCM/Methanol (10:1 ratio). Cool to -10°C using an ice-salt bath.
- Oxidant Preparation: Prepare a solution of m-Chloroperbenzoic acid (m-CPBA) (0.95 eq—slight deficit to prevent over-oxidation) in DCM.

© 2026 BenchChem. All rights reserved.

- Addition: Add the m-CPBA solution dropwise over 45 minutes, maintaining temperature below -5°C.
- Quenching: Stir for an additional 30 minutes. Quench with 10% aqueous

  (Sodium Thiosulfate) and saturated

  .
- Isolation: Separate the organic layer, wash with brine, dry over

  , and evaporate.
- Purification: Recrystallize from Acetonitrile/Water or purify via flash chromatography (DCM/MeOH gradient) to isolate 5-Hydroxy Omeprazole (Free Base).

Phase 4: Sodium Salt Formation

Converting the free base to the sodium salt ensures stability and water solubility.

- Stoichiometry: Dissolve the purified 5-Hydroxy Omeprazole (Free Base) in Methanol.
- Salting: Add exactly 1.0 equivalent of NaOH (as a 1M methanolic solution). Stir for 30 minutes at room temperature.
- Precipitation: Add the solution dropwise into a large volume of Diethyl Ether or Methyl tert-butyl ether (MTBE) under vigorous stirring. The sodium salt will precipitate as a white/off-white solid.[1][2]
- Filtration: Filter under nitrogen atmosphere (hygroscopic). Wash with ether.
- Drying: Dry in a vacuum desiccator over

  for 24 hours.

Characterization & Validation

NMR Spectroscopy

© 2026 BenchChem. All rights reserved.

The following data validates the structure of the Sodium Salt. Note the absence of the benzimidazole NH proton and the distinct shift of the pyridine methylene protons.

Nucleus	Chemical Shift (δ ppm)	Multiplicity	Assignment	Structural Logic
1H	8.25	Singlet	Pyridine C2-H	Aromatic proton adjacent to Nitrogen.[1][2]
1H	7.50	Doublet	Benzimidazole C4-H	Characteristic aromatic pattern.[1][2]
1H	6.85	Doublet	Benzimidazole C7-H	Upfield due to methoxy donation.[1][2]
1H	4.72	Singlet	-Sulfinyl	Diastereotopic protons (chiral sulfur).[1][2]
1H	4.60	Singlet	-OH	Diagnostic Peak: Distinguishes from Omeprazole ( ).[1][2]
1H	3.82	Singlet		Benzimidazole methoxy.[1][2][3]
1H	3.70	Singlet		Pyridine methoxy.[1][2]
1H	2.15	Singlet	Pyridine	Remaining methyl group on pyridine.

Mass Spectrometry (LC-MS/MS)[1][2][8][9][10]

© 2026 BenchChem. All rights reserved.

- Instrument: Q-TOF or Triple Quad.
- Ionization: ESI Positive Mode.
- Precursor Ion: [M+H]+ = 362.12 m/z (Free Base Mass).
- Sodium Adduct: [M+Na]+ = 384.10 m/z.
- Key Fragment:198 m/z (Benzimidazole moiety) and 164 m/z (Pyridine moiety with hydroxymethyl).

Stability Data

- Solid State: Stable for >2 years at -20°C when stored under Argon.[1][2]
- Solution State: Unstable in acidic media (pH < 7). Reconstitute in pH 8.0 phosphate buffer or 0.1M NaOH for analytical use.

References

- Striela, R., et al. (2016).[5] "Total synthesis of 5-hydroxyomeprazole." Arkivoc, 2016(iii), 339-351.[5][6]
- Abouir, K., et al. (2024).[7] "Stereoselective separation of omeprazole and 5-hydroxy-omeprazole using dried plasma spots and a heart-cutting 2D-LC approach for accurate CYP2C19 phenotyping." Journal of Chromatography B, 123962.[7]
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 46781846, **5-Hydroxy Omeprazole Sodium Salt**.[1]
- Santa Cruz Biotechnology. "**5-Hydroxy Omeprazole Sodium Salt** Product Data."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-Hydroxy Omeprazole Sodium Salt | C17H18N3NaO4S | CID 46781846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Hydroxy Omeprazole-d3 Sodium Salt | C17H18N3NaO4S | CID 46781847 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN103204841B - Omeprazole sodium and preparation method - Google Patents [patents.google.com]
- 4. psecommunity.org [psecommunity.org]
- 5. researchgate.net [researchgate.net]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. Stereoselective separation of omeprazole and 5-hydroxy-omeprazole using dried plasma spots and a heart-cutting 2D-LC approach for accurate CYP2C19 phenotyping - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Synthesis and Characterization of 5-Hydroxy Omeprazole Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140435/docs#technical-guide-synthesis-and-characterization-of-5-hydroxy-omeprazole-sodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.